

Application Notes and Protocols for Hafnium-Tungsten Isochron Dating

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Compound of Interest

Compound Name: Tungsten-182

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This document provides a detailed overview of the Hafnium-Tungsten (Hf-W) isochron dating methodology, including the fundamental principles, experimental protocols for sample preparation, chemical separation, and mass spectrometric analysis, as well as data presentation and interpretation.

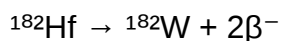
Introduction to Hafnium-Tungsten Isochron Dating

The Hafnium-Tungsten (Hf-W) radiometric dating system is a powerful tool for dating events in the early Solar System, particularly the formation and differentiation of planetary bodies.^[1] This method utilizes the decay of the extinct radionuclide ^{182}Hf to the stable isotope ^{182}W . The half-life of ^{182}Hf is approximately 8.9 million years, making it ideal for dating events that occurred within the first ~50-60 million years of Solar System history.^{[1][2]}

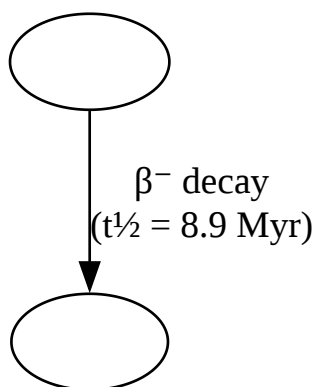
The key to the Hf-W dating system lies in the different geochemical behaviors of hafnium and tungsten. Hafnium is a lithophile element, meaning it preferentially partitions into the silicate mantle during planetary differentiation. In contrast, tungsten is a moderately siderophile element, causing it to be largely sequestered into the metallic core.^[1] This fractionation of the parent (Hf) and daughter (W) elements during core formation allows for the precise dating of this critical planetary evolution stage.

The ^{182}Hf - ^{182}W Decay System

The dating method is based on the following beta decay:



The change in the abundance of ^{182}W in a sample is directly proportional to the amount of ^{182}Hf that has decayed over time. By measuring the isotopic composition of tungsten and the Hf/W ratio in different mineral or whole-rock fractions of a sample, an isochron can be constructed. The slope of this isochron is proportional to the initial $^{182}\text{Hf}/^{180}\text{Hf}$ ratio, which can then be used to calculate the age of the sample relative to the formation of the Solar System.



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Quantitative Data Summary

The following tables summarize key quantitative data used in Hf-W isochron dating.

Table 1: Decay System Parameters

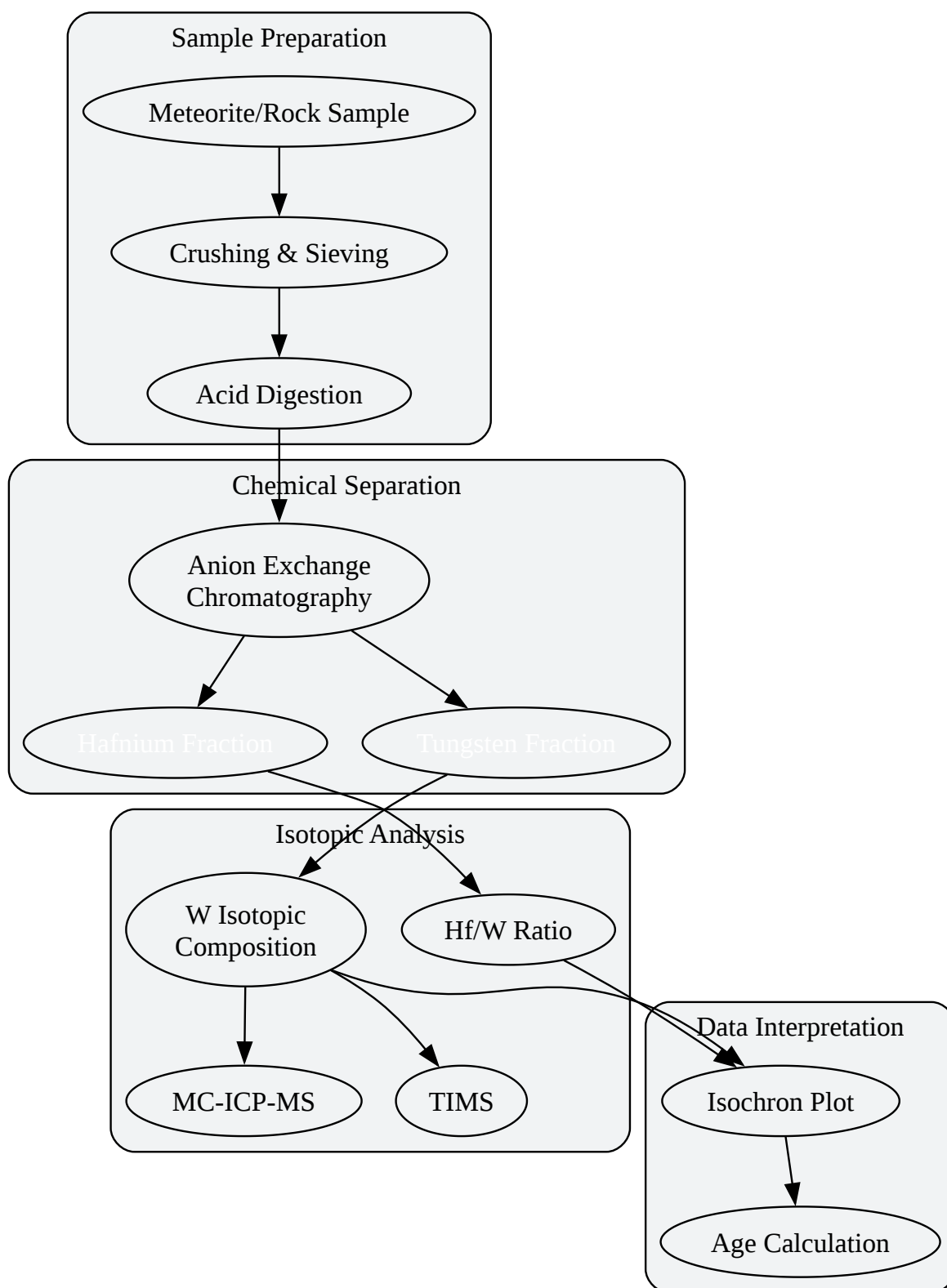
Parameter	Value	Reference
^{182}Hf Half-life ($t_{1/2}$)	8.9 ± 0.1 million years	[1]
Decay Constant (λ) of ^{182}Hf	$7.78 \times 10^{-8} \text{ yr}^{-1}$	Calculated

Table 2: Standard Isotopic Ratios for Tungsten

Isotope Ratio	Accepted Value	Reference
$^{186}\text{W}/^{184}\text{W}$	0.92767	[3]
$^{183}\text{W}/^{184}\text{W}$ of Alfa Aesar standard	0.467052 ± 0.000006	[3]
$^{182}\text{W}/^{184}\text{W}$ of Alfa Aesar standard	0.864696 ± 0.000009	[3]
$\epsilon^{182}\text{W}$ of Chondritic Meteorites	-1.9 ± 0.1 (relative to Earth)	[1]
Initial Solar System $\epsilon^{182}\text{W}$	-3.45 ± 0.25	[1]

Experimental Protocols

The following sections detail the key experimental procedures for Hf-W isochron dating.



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- **Sample Selection and Crushing:** Select a representative sample of the meteorite or rock. For meteorites, separate the metal and silicate fractions. Crush the sample to a fine powder using a clean agate mortar and pestle.
- **Digestion:**
 - **Silicate Fractions:** Weigh an appropriate amount of the powdered sample (typically 0.1-0.5 g) into a clean Savillex® PFA vial. Add a mixture of concentrated hydrofluoric (HF) and nitric (HNO₃) acids (e.g., in a 2:1 ratio). Seal the vial and place it on a hotplate at approximately 120-150°C for 48-72 hours, or until complete dissolution is achieved.
 - **Metal Fractions:** For metal-rich samples, digestion is typically carried out in a mixture of concentrated nitric acid (HNO₃) and hydrochloric acid (HCl) (aqua regia).[4]
- **Spiking (for Isotope Dilution):** For the determination of Hf and W concentrations by isotope dilution, a precisely calibrated mixed ¹⁸⁰Hf-¹⁸³W spike is added to a separate aliquot of the sample powder before digestion.

The separation of Hf and W from the sample matrix and from each other is critical for accurate isotopic analysis. This is typically achieved using anion exchange chromatography.

- **Column Preparation:** Prepare an anion exchange column using a resin such as AG1-X8. The column should be thoroughly cleaned and conditioned with appropriate acids.
- **Sample Loading:** After digestion, evaporate the acid mixture and redissolve the sample in a solution suitable for loading onto the column (e.g., a mixture of HCl and HF).
- **Elution of Matrix Elements:** Elute the majority of the matrix elements using a specific acid mixture (e.g., a combination of HCl and HF at varying concentrations).
- **Elution of Hafnium:** Elute the Hafnium fraction using a specific acid mixture (e.g., 9 M HCl - 0.01 M HF).[3]
- **Elution of Tungsten:** Subsequently, elute the Tungsten fraction using a different acid mixture (e.g., 7 M HCl - 1 M HF).[3] The purity of the Hf and W fractions should be checked to ensure the absence of isobaric interferences.

The isotopic compositions of Hf and W are measured using either Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) or Thermal Ionization Mass Spectrometry (TIMS).

4.3.1. Tungsten Isotopic Analysis by MC-ICP-MS

- **Instrument Tuning:** Tune the MC-ICP-MS for optimal sensitivity and stability using a tungsten standard solution.
- **Sample Introduction:** Introduce the purified tungsten fraction into the plasma.
- **Data Acquisition:** Measure the ion beams of the tungsten isotopes simultaneously using the Faraday collectors. The typical isotopes measured are ^{182}W , ^{183}W , ^{184}W , and ^{186}W .
- **Mass Bias Correction:** Correct for instrumental mass bias by normalizing the measured isotope ratios to a stable isotope ratio with a known value (e.g., $^{186}\text{W}/^{184}\text{W} = 0.92767$).^[3]
- **Data Reporting:** Tungsten isotopic data are often reported in epsilon units ($\epsilon^{182}\text{W}$), which represents the deviation in parts per 10,000 of the $^{182}\text{W}/^{184}\text{W}$ ratio of a sample from a terrestrial standard.^[1]

4.3.2. Tungsten Isotopic Analysis by TIMS

- **Filament Loading:** Load the purified tungsten sample onto a rhenium (Re) filament. To enhance ionization, an activator solution (e.g., containing La and Gd) may be added.^{[5][6]}
- **Analysis:** The filament is heated in the mass spectrometer's source, causing ionization of the tungsten atoms. The ions are then accelerated and separated by mass.
- **Data Acquisition:** Measure the ion beams of the tungsten isotopes.
- **Precision:** TIMS can achieve very high precision, with external reproducibility of $^{182}\text{W}/^{184}\text{W}$ better than 5 ppm.

Data Interpretation: The Isochron Diagram

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// Axes origin -> x_axis [arrowhead=normal, color="#202124"]; origin -> y_axis
[arrowhead=normal, color="#202124"]; } dot Caption: A schematic of a Hafnium-Tungsten
isochron diagram.
```

The fundamental equation for Hf-W isochron dating is:

$$(^{182}\text{W}/^{184}\text{W})_{\text{present}} = (^{182}\text{W}/^{184}\text{W})_{\text{initial}} + (^{182}\text{Hf}/^{184}\text{W})_{\text{present}} * (e^{(\lambda t)} - 1)$$

For the extinct ^{182}Hf system, this simplifies to a linear equation when plotting different fractions of the same sample that have varying Hf/W ratios:

$$(^{182}\text{W}/^{184}\text{W}) = (^{182}\text{W}/^{184}\text{W})_0 + (^{180}\text{Hf}/^{184}\text{W}) * (^{182}\text{Hf}/^{180}\text{Hf})_0$$

A plot of $^{182}\text{W}/^{184}\text{W}$ versus $^{180}\text{Hf}/^{184}\text{W}$ for different cogenetic samples will yield a straight line (an isochron).

- The y-intercept of the isochron gives the initial $^{182}\text{W}/^{184}\text{W}$ ratio of the sample at the time of its formation.
- The slope of the isochron is equal to the initial $^{182}\text{Hf}/^{180}\text{Hf}$ ratio at the time of formation. This initial ratio can then be used to calculate the formation age of the sample relative to a known starting composition, such as that of the early Solar System.

Applications

The primary application of Hf-W isochron dating is to determine the timescales of:

- Planetary Core Formation: By dating the segregation of metal and silicate in planetary bodies, the Hf-W system provides crucial constraints on the timing and duration of core formation in Earth, Mars, the Moon, and asteroids.[1][2]
- Early Crustal Differentiation: The method can also be used to date early differentiation events within the silicate portions of planetary bodies.
- Formation of Iron Meteorites: Hf-W dating is instrumental in determining the formation ages of iron meteorites, which are thought to be the remnants of the cores of early-formed planetesimals.[1]

Conclusion

The Hafnium-Tungsten isochron dating methodology is a high-precision chronometer for elucidating the sequence and timing of the earliest events in our Solar System's history. The successful application of this technique relies on meticulous sample preparation, high-efficiency chemical separation of hafnium and tungsten, and high-precision isotopic analysis by MC-ICP-MS or TIMS. The resulting data provide invaluable insights into the processes of planet formation and differentiation.

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